

# A Technical Guide to the Safe Handling of Bis(dodecylthio)dimethylstannane

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## Compound of Interest

Compound Name: Bis(dodecylthio)dimethylstannane

Cat. No.: B1600290

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## Introduction

**Bis(dodecylthio)dimethylstannane** (CAS No. 51287-84-4) is an organotin compound primarily utilized as a chemical intermediate in various industrial applications.[1][2] Belonging to the organotin family, this substance necessitates stringent safety protocols due to its potential health and environmental hazards.[1][2] This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety information, handling procedures, and emergency response protocols based on available technical data.

## Section 1: Hazard Identification and Classification

**Bis(dodecylthio)dimethylstannane** is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards include acute oral toxicity, skin and eye irritation, skin sensitization, and potential for organ damage through prolonged or repeated exposure.[2][3][4] It is also recognized as being harmful to aquatic life with long-lasting effects.[5][6]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3 / 4	H301: Toxic if swallowed / H302: Harmful if swallowed[2][5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Irritation	2 / 2A	H319: Causes serious eye irritation[2][3]
Skin Sensitization	1 / 1A	H317: May cause an allergic skin reaction[3][4][5]
Carcinogenicity	2	H351: Suspected of causing cancer[3][7]
Reproductive Toxicity	2	H361d: Suspected of damaging the unborn child[7]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (Kidneys, Respiratory Tract) through prolonged or repeated exposure[3][4][7]

| Hazardous to the Aquatic Environment, Long-Term | 3 / 1 | H412: Harmful to aquatic life with long lasting effects / H410: Very toxic to aquatic life with long lasting effects[5][7] |

The signal word associated with this chemical can be "Danger" or "Warning" depending on the concentration and classification.[2][4][5] Appropriate hazard pictograms include the skull and crossbones (GHS06), exclamation mark (GHS07), and health hazard (GHS08).[2]

## Section 2: Toxicological Properties

The toxicity of **Bis(dodecylthio)dimethylstannane** has been evaluated through various studies. The data highlights significant acute oral toxicity and potential for adverse effects on aquatic life. It is important to note the variability in reported oral LD50 values, which may be due to different study conditions or purities of the test substance.

Table 2: Summary of Acute Toxicity Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	1150 mg/kg	[4]
LD50	Rat	Oral	849 mg/kg	[8]
LD50	Rat	Oral	12360 mg/kg	[7]
LD50	Rat	Dermal	> 2000 mg/kg	[8]
LD50	Rabbit	Dermal	5150 mg/kg	[7]
EC50 (48h)	Daphnia magna	Aquatic	32 mg/L	[8][9]
NOEC (48h)	Daphnia	Aquatic	10 mg/L	[8]
EC50 (72h)	Algae	Aquatic	270 mg/L	[8]

| NOEC (72h) | Algae | Aquatic | 10 mg/L |[8] |

LD50: Lethal Dose, 50%; EC50: Effective Concentration, 50%; NOEC: No Observed Effect Concentration.

## Section 3: Experimental Protocols

The toxicological data presented are derived from standardized testing guidelines. While specific study reports are not publicly available, the methodologies follow established protocols.

- Acute Oral Toxicity (OECD Guideline 401): This test, cited for determining the oral LD50 in rats, involves the administration of the substance in graduated doses to several groups of experimental animals.[4] The protocol includes:
  - Animal Selection: Healthy, young adult rats of a single strain are chosen and acclimated.
  - Dose Administration: The test substance is administered by gavage in a single dose. Animals are typically fasted before dosing.
  - Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Observations are made frequently on the day of dosing and at least

daily thereafter.

- Data Analysis: The LD50 value is calculated from the number of animal deaths that occur during the observation period. A full necropsy of all animals is performed at the end of the study.
- Acute Aquatic Toxicity (e.g., OECD Guideline 202): The EC50 value for *Daphnia magna* was determined using a protocol consistent with OECD 202.[9]
  - Test Organism: Young daphnids (*Daphnia magna*), aged less than 24 hours, are used.
  - Exposure: The daphnids are exposed to a range of concentrations of the test substance in a static or semi-static system for 48 hours.
  - Endpoint: The primary endpoint is immobilization. The concentration that immobilizes 50% of the daphnids (EC50) is determined.

## Section 4: Safe Handling and Storage

Strict adherence to handling and storage protocols is essential to minimize risk.

Handling:

- Use only with adequate ventilation, such as in a chemical fume hood.[1][3]
- Avoid all contact with skin and eyes and do not breathe vapor or mist.[1][2]
- Wear appropriate personal protective equipment (see Section 5).[4][5]
- Wash hands and other exposed areas thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[1][2]
- Keep the container tightly closed when not in use.[1][3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4][5]

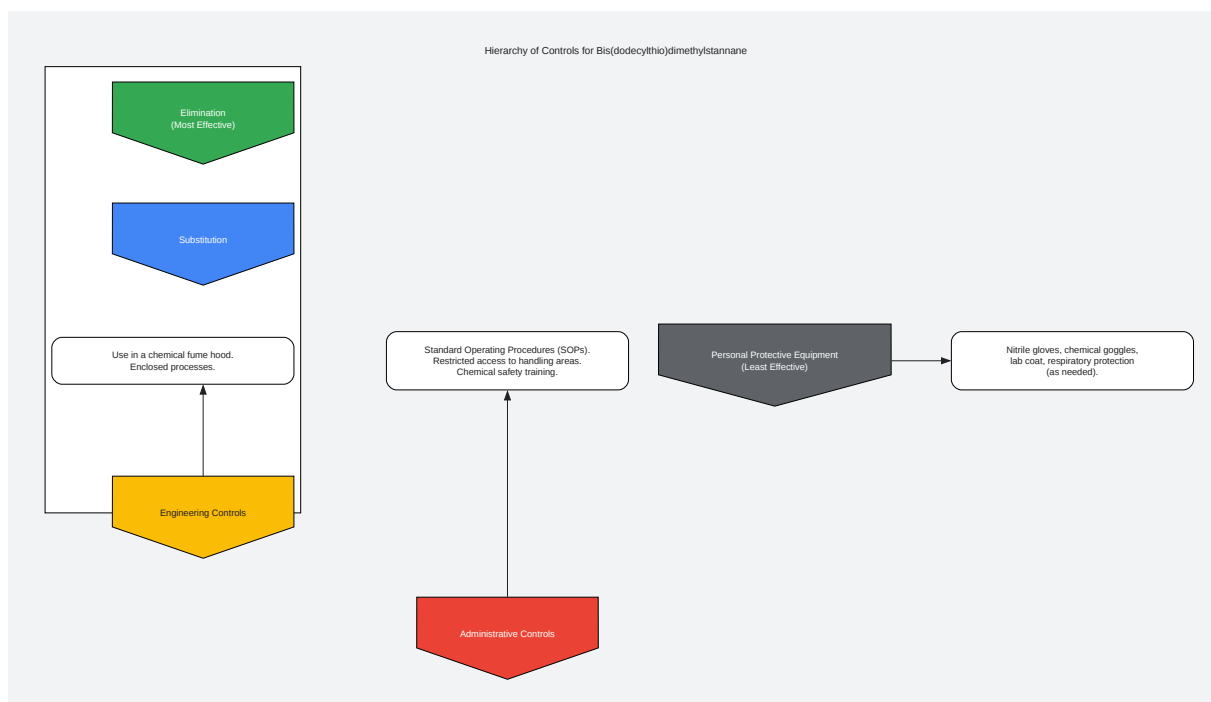
Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]

- Keep the container tightly closed and store locked up, out of reach of children.[1][2][10]
- Protect from direct sunlight and store away from heat.[1][2][4]
- Incompatible Materials: Avoid contact with bases, reducing agents, strong acids, amines, and isocyanates.[1][2][7][10]

## Section 5: Exposure Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and personal protective equipment is required to ensure safety. The hierarchy of controls should always be followed, prioritizing engineering solutions over personal protection.



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Caption: Hierarchy of controls for minimizing exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Engineering Controls	Handle in an enclosing hood with exhaust ventilation. Ensure safety showers and emergency eyewash fountains are readily available.	[1][2]
Eye/Face Protection	Chemical safety goggles or tightly fitting safety glasses. Contact lenses should not be worn.	[1][2][5]
Skin Protection	Neoprene or nitrile rubber gloves. Wear suitable protective clothing (e.g., lab coat, impervious apron) to prevent skin contact.	[1][2]

| Respiratory Protection | Not typically required if engineering controls are adequate. If vapors or mists may be generated, use a NIOSH-certified combination organic vapor/acid gas respirator. For spraying applications, a positive-pressure air-supplied respirator is required. |[1][2][11] |

## Section 6: First Aid and Emergency Procedures

Immediate action is critical in the event of exposure or a spill.

First Aid Measures:

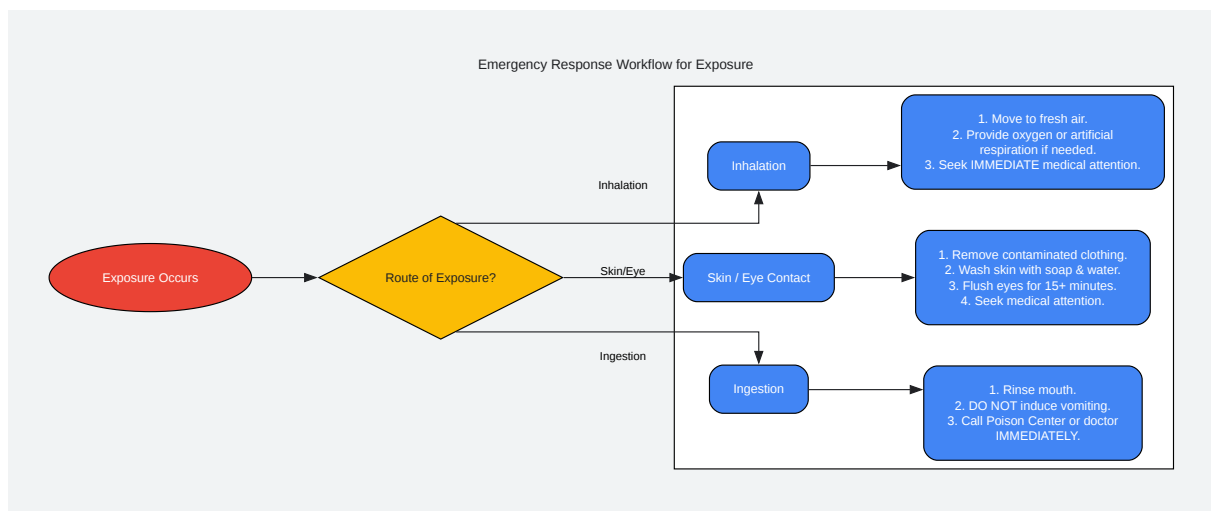
- Inhalation: Move the person to fresh air. If breathing is difficult, qualified personnel should administer oxygen. If breathing has stopped, provide artificial respiration (use a pocket mask or other barrier device). Seek immediate medical attention.[3][10]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[1][3] A polyglycol-based skin cleanser or corn oil may be more effective than soap and water.[3] Seek medical attention if skin irritation or a rash develops. [1][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2] Continue rinsing. Seek immediate medical attention, preferably from an ophthalmologist.[4][7]
- Ingestion: Rinse mouth thoroughly with water.[4][5] Do NOT induce vomiting. Immediately call a poison center or doctor for treatment advice.[1][2] Never give anything by mouth to an unconscious person.[1][2]

#### Spill and Release Procedures:

- Isolate and Ventilate: Evacuate unnecessary personnel and isolate the spill area.[2][3] Ensure the area is well-ventilated.
- Use PPE: Cleanup crew must wear appropriate personal protective equipment as described in Section 5.[1][2]
- Containment: Prevent the spill from entering sewers, waterways, or soil by using dikes or absorbent materials like sand, earth, or sawdust.[1][2][9]
- Cleanup: Absorb the spill with an inert material and collect it into a suitable, properly labeled container for disposal.[1][9]
- Decontamination: Wash the spill site with water after material pickup is complete.[9][10]
- Disposal: Dispose of waste materials at an approved waste disposal facility in accordance with local, state, and federal regulations.[4][5]





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Caption: Decision-making workflow for an exposure event.

## Section 7: Physical and Chemical Properties

Table 4: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	<b>C26H56S2Sn</b>	<a href="#">[2]</a>
Molecular Weight	551.6 g/mol	<a href="#">[6]</a>
CAS Number	51287-84-4	<a href="#">[4]</a> <a href="#">[5]</a>
Physical State	Liquid	<a href="#">[2]</a> <a href="#">[6]</a>
Appearance	Clear, hazy liquid	<a href="#">[4]</a>
pH	8.8	<a href="#">[4]</a>

| Chemical Family | Organotin [\[1\]](#)[\[2\]](#) |

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